

A Technical Guide to Commercially Available Potassium Thiocyanate-¹³C,¹⁵N for Researchers

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Compound of Interest					
Compound Name:	Potassium thiocyanate-13C,15N				
Cat. No.:	B046533	Get Quote			

This guide provides an in-depth overview of commercially available Potassium thiocyanate¹³C, ¹⁵N, a critical reagent for researchers, scientists, and drug development professionals. This
isotopically labeled compound is an invaluable tool for a range of applications, including
metabolic tracer studies, quantification of biological thiocyanate levels, and elucidation of
biochemical pathways.

Commercially Available Potassium Thiocyanate-¹³C, ¹⁵N: A Comparative Overview

For researchers sourcing Potassium thiocyanate-¹³C,¹⁵N (CAS Number: 143673-61-4), several reputable suppliers offer this compound with varying specifications. The following table summarizes key quantitative data from prominent vendors to facilitate easy comparison and procurement.



Supplier	Catalog Number	Isotopic Enrichment	Chemical Purity	Available Quantities
Cambridge Isotope Laboratories, Inc.	CNLM-3952	¹³ C, 99%; ¹⁵ N, 98%[1][2]	≥95%[1][2]	0.5 g[1][2]
Sigma-Aldrich	486140	¹³ C, 99 atom %; ¹⁵ N, 98 atom % [3][4]	Not specified	500 mg[3]
MedChemExpres s	HY-131465S	Not specified	Not specified	5 mg, 10 mg[5]
LGC Standards	TRC-P698522	Not specified	Not specified	5 mg, 25 mg, 50 mg[6]
Santa Cruz Biotechnology	sc-223942	Not specified	Not specified	Inquire for availability
Benchchem	B046533	Not specified	High-purity	Inquire for availability[7]
Crescent Chemical Company	MS-486140- 500MG	Not specified	Not specified	500 mg[8]
Alfa Chemistry	Not specified	Not specified	Not specified	Inquire for availability[9]

Experimental Protocol: Quantification of Thiocyanate in Biological Samples using Isotope Dilution GC-MS

The use of ¹³C,¹⁵N-labeled potassium thiocyanate as an internal standard allows for highly accurate and sensitive quantification of endogenous thiocyanate in biological matrices. The following is a detailed methodology adapted from a published protocol for the determination of thiocyanate in plasma/serum, urine, and saliva by gas chromatography-mass spectrometry (GC-MS).[5]



Reagents and Materials

- Potassium thiocyanate-13C,15N (Internal Standard)
- Potassium thiocyanate (for calibration standards)
- Ultrapure water
- · Acetate buffer
- Saturated sodium chloride solution
- Toluene
- Derivatization solution: 2,3,4,5,6-pentafluorobenzylbromide (PFBBr) in dichloromethane
- Helium (carrier gas)
- Methane (reagent gas for NCI)
- · 4 ml screw cap vials
- Microvials
- Laboratory shaker
- Centrifuge
- Centrifugal vacuum concentrator
- Gas chromatograph coupled with a mass spectrometer (GC-MS)

Preparation of Solutions

• Internal Standard (ISTD) Stock Solution: Accurately weigh 14.87 mg of KSCN (¹³C,¹⁵N) into a 100 ml volumetric flask and dissolve in ultrapure water. Fill the flask to the mark with ultrapure water.[5]



- ISTD Working Solution: Pipette 4 ml of the ISTD stock solution into a 100 ml volumetric flask and dilute to the mark with ultrapure water. Store at 2-8 °C.[5]
- Calibration Standard Stock Solution: A commercially available 0.1 M potassium thiocyanate solution can be used.
- Calibration Standards: Prepare a series of spiking solutions by diluting the calibration standard stock solution with ultrapure water to cover the desired concentration range.

Sample Preparation

- Thaw deep-frozen biological samples (plasma, serum, urine, or saliva) at room temperature and mix thoroughly.
- Pipette 100 μl of plasma/serum or urine, or 20 μl of saliva into a 4 ml screw cap vial.[5]
- Add the following reagents to the vial:
 - 300 μl ultrapure water (400 μl for saliva samples)[5]
 - 25 µl acetate buffer[5]
 - 50 μl of the ISTD working solution[5]
 - 50 μl of saturated sodium chloride solution[5]
 - 25 μl toluene[5]
 - 75 μl of the derivatization solution[5]
- Seal the vial and mix the solution vigorously for 30 minutes on a laboratory shaker.
- Add 2 ml of toluene to the reaction mixture and shake for another 5 minutes.[5]
- Centrifuge the sample at 2250 × g for 10 minutes at room temperature to separate the phases.[5]
- Transfer 300 μl of the upper toluene phase into a microvial.[5]



- Reduce the volume to 150–200 µl in a centrifugal vacuum concentrator at room temperature for approximately 5 minutes to remove residual dichloromethane.[5]
- The sample is now ready for GC-MS analysis.

GC-MS Analysis

- Instrumentation: A gas chromatograph coupled with a mass spectrometer operating in negative chemical ionization (NCI) mode.[5]
- · Gas Chromatography Parameters:
 - Column: Rxi-5 ms (or equivalent), 25 m length, 0.25 mm inner diameter, 0.25 µm film thickness.[5]
 - Injector Temperature: 220 °C.[5]
 - Oven Temperature Program: Initial temperature 50 °C, ramp at 70 °C/min to 270 °C, hold for 3 minutes.[5]
 - Carrier Gas: Helium at a constant flow rate of 1 ml/min.[5]
 - Injection Volume: 1 μl with a 1:20 split ratio.[5]
- Mass Spectrometry Parameters:
 - Ionization Mode: Negative Chemical Ionization (NCI) using methane as the reagent gas.
 - Data Acquisition: Monitor the specific ions corresponding to the derivatized endogenous thiocyanate and the ¹³C,¹⁵N-labeled internal standard.

Workflow for Thiocyanate Quantification

The following diagram illustrates the experimental workflow for the quantification of thiocyanate in biological samples using an isotopically labeled internal standard.



Workflow for Thiocyanate Quantification using Isotope Dilution GC-MS

Sample Preparation Biological Sample (Plasma, Urine, Saliva) & Reagents Derivatization with PFBBr (30 min shaking) Liquid-Liquid Extraction with Toluene **Evaporation of Solvent** Ana ysis GC-MS Analysis (NCI Mode) **Data Acquisition** (Monitor Specific Ions) Quantification (Ratio of Analyte to ISTD) Output Thiocyanate Concentration

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